

Technical Support Center: Pat-IN-2 (2-PAT, CAS 134467-58-6)

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Compound of Interest

Compound Name: Pat-IN-2

Cat. No.: B12386933

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This technical support center provides best practices for the storage, handling, and use of **Pat-IN-2**, also known as 2-PAT. The information is intended for researchers, scientists, and drug development professionals.

Frequently Asked Questions (FAQs)

Q1: What is **Pat-IN-2**?

A1: **Pat-IN-2**, scientifically known as 2-PAT, is a chemical compound with the CAS number 134467-58-6. It is an analogue of Rasagiline and Selegiline.^{[1][2][3]} It functions as a reversible inhibitor of monoamine oxidase-A (MAO-A) and an inactivator of monoamine oxidase-B (MAO-B).^{[1][2][3]}

Q2: What are the primary research applications for **Pat-IN-2**?

A2: **Pat-IN-2** is primarily used in neuroscience research. Its inhibitory action on MAO-A and MAO-B makes it a compound of interest for studies on Parkinson's disease and depression.^{[1][2][3]}

Q3: What are the known inhibitory concentrations (IC50) of **Pat-IN-2**?

A3: The reported IC50 values for **Pat-IN-2** are:

- MAO-A: 0.721 μ M (reversible inhibitor)^{[1][3]}

- MAO-B: 14.6 μ M (inactivator)[1][3]

Q4: What personal protective equipment (PPE) should be worn when handling **Pat-IN-2**?

A4: When handling **Pat-IN-2**, it is essential to use appropriate personal protective equipment to avoid inhalation, and contact with skin and eyes. Recommended PPE includes:

- Safety goggles with side-shields
- Protective gloves
- Impervious clothing (e.g., lab coat)
- Suitable respirator if working with the compound as a powder or if aerosol formation is possible.

Q5: How should I handle accidental exposure to **Pat-IN-2**?

A5: In case of accidental exposure, follow these first-aid measures:

- Eye Contact: Immediately flush eyes with large amounts of water for at least 15 minutes, separating eyelids to ensure thorough rinsing. Seek prompt medical attention.
- Skin Contact: Thoroughly rinse the affected skin area with plenty of water. Remove contaminated clothing and shoes. If irritation develops or persists, seek medical attention.
- Inhalation: Move the individual to fresh air immediately. If breathing is difficult, administer oxygen. If the person is not breathing, provide artificial respiration. Seek medical attention.
- Ingestion: Do NOT induce vomiting. If the person is conscious and alert, rinse their mouth and give 2-4 cupfuls of milk or water. Seek immediate medical attention.

Q6: How should **Pat-IN-2** be disposed of?

A6: Dispose of **Pat-IN-2** and its container in accordance with local, state, and federal regulations. It should be sent to an approved waste disposal plant. Avoid releasing the chemical into the environment.

Storage and Handling

Proper storage and handling of **Pat-IN-2** are crucial to maintain its stability and ensure user safety.

Storage Conditions

Form	Storage Temperature	Additional Recommendations
Powder	-20°C	Keep container tightly sealed in a cool, well-ventilated area.
In Solvent	-80°C	Protect from direct sunlight and sources of ignition.

Handling Precautions

- Avoid the formation of dust and aerosols.
- Use only in areas with adequate exhaust ventilation.
- Wash hands and any exposed skin thoroughly after handling.
- Do not eat, drink, or smoke in the laboratory.
- Ensure a safety shower and eye wash station are readily accessible.

Experimental Protocols

While specific experimental designs will vary, the following provides a general methodology for an in vitro MAO activity assay to evaluate the inhibitory potential of **Pat-IN-2**.

In Vitro Monoamine Oxidase (MAO) Inhibition Assay

Objective: To determine the IC₅₀ of **Pat-IN-2** for MAO-A and MAO-B.

Materials:

- **Pat-IN-2** (2-PAT)

- Recombinant human MAO-A and MAO-B enzymes
- MAO substrate (e.g., kynuramine for MAO-A, benzylamine for MAO-B)
- Phosphate buffer
- 96-well microplate
- Microplate reader (spectrophotometer or fluorometer)

Methodology:

- Preparation of Reagents:
 - Prepare a stock solution of **Pat-IN-2** in a suitable solvent (e.g., DMSO).
 - Create a serial dilution of the **Pat-IN-2** stock solution to achieve a range of test concentrations.
 - Prepare working solutions of MAO-A and MAO-B enzymes in phosphate buffer.
 - Prepare the substrate solution in phosphate buffer.
- Assay Procedure:
 - To the wells of a 96-well plate, add the phosphate buffer, the enzyme solution (MAO-A or MAO-B), and the various concentrations of **Pat-IN-2**. Include a control group with no inhibitor.
 - Pre-incubate the plate at 37°C for a specified time (e.g., 15 minutes) to allow the inhibitor to interact with the enzyme.
 - Initiate the enzymatic reaction by adding the substrate to all wells.
 - Incubate the plate at 37°C for a defined period (e.g., 30 minutes).
 - Stop the reaction (the method for this will depend on the substrate used).
 - Measure the product formation using a microplate reader at the appropriate wavelength.

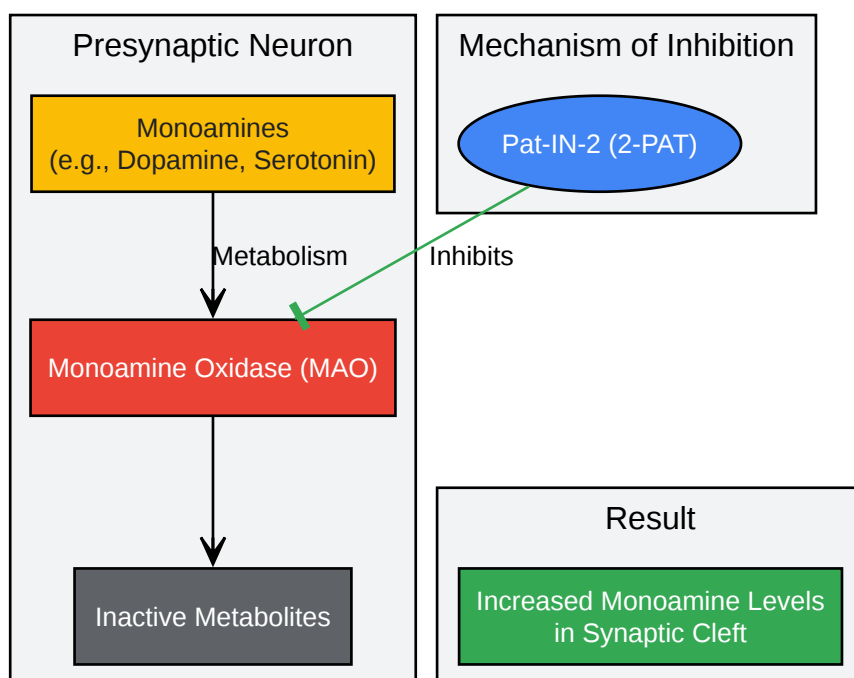
- Data Analysis:
 - Calculate the percentage of inhibition for each concentration of **Pat-IN-2** compared to the control.
 - Plot the percentage of inhibition against the logarithm of the inhibitor concentration.
 - Determine the IC50 value by fitting the data to a dose-response curve.

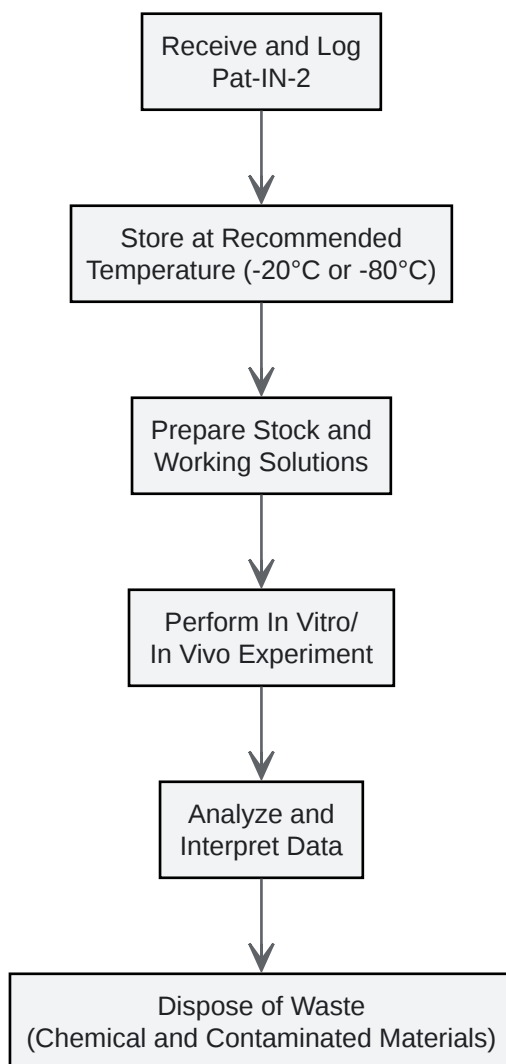
Troubleshooting

Issue	Possible Cause	Suggested Solution
Inconsistent results in MAO assay	Inaccurate pipetting	Calibrate pipettes regularly. Use reverse pipetting for viscous solutions.
Instability of Pat-IN-2 in solution	Prepare fresh dilutions of Pat-IN-2 for each experiment. Store stock solutions at -80°C.	
Enzyme degradation	Aliquot enzyme stocks to avoid repeated freeze-thaw cycles. Keep enzymes on ice during the experiment setup.	
Compound precipitation in aqueous buffer	Low solubility	Use a co-solvent (e.g., DMSO) at a low final concentration (typically <1%). Perform a solubility test before the main experiment.
No inhibitory effect observed	Incorrect concentration range	Test a wider range of concentrations, both higher and lower, based on the expected IC50.
Inactive compound	Verify the storage conditions and age of the compound. If possible, confirm its identity and purity through analytical methods.	

Signaling Pathway and Experimental Workflow

Below are diagrams illustrating the mechanism of action of **Pat-IN-2** and a general experimental workflow for its use.





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